

# Synthesis of Calcium Bromate from Calcium Hydroxide: An In-depth Technical Guide

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## Compound of Interest

Compound Name: Calcium bromate

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This technical guide provides a comprehensive overview of the synthesis of **calcium bromate** from calcium hydroxide. It covers the core chemical principles, detailed experimental protocols, and data-driven insights to facilitate the production and purification of this important oxidizing agent.

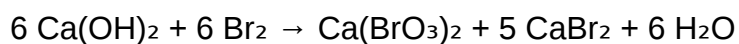
## Introduction

**Calcium bromate**,  $\text{Ca}(\text{BrO}_3)_2$ , is a strong oxidizing agent used in various industrial applications, including as a dough conditioner in the baking industry and in the manufacturing of certain explosives. For pharmaceutical and research applications, the synthesis of high-purity **calcium bromate** is essential. This document outlines a primary synthesis route involving the reaction of calcium hydroxide with elemental bromine.

## Chemical Principles

The synthesis of **calcium bromate** from calcium hydroxide and bromine is a disproportionation reaction. In this process, elemental bromine (oxidation state 0) is simultaneously oxidized to bromate (oxidation state +5) and reduced to bromide (oxidation state -1) in an alkaline medium provided by calcium hydroxide.

The overall balanced chemical equation for this reaction is:



As the equation indicates, a significant amount of calcium bromide is produced as a byproduct. The successful synthesis of pure **calcium bromate**, therefore, heavily relies on an efficient separation and purification process. The reaction is believed to proceed through the formation of an unstable intermediate, calcium hypobromite ( $\text{Ca(BrO)}_2$ ), which then disproportionates upon heating to yield the desired **calcium bromate** and calcium bromide.

## Physicochemical Data

A thorough understanding of the physical and chemical properties of the reactants and products is critical for process design and optimization.

Compound	Formula	Molar Mass ( g/mol )	Appearance	Melting Point (°C)	Decomposition Temperature (°C)
Calcium Hydroxide	$\text{Ca(OH)}_2$	74.093	White powder	580 (loses water)	-
Bromine	$\text{Br}_2$	159.808	Reddish-brown fuming liquid	-7.2	-
Calcium Bromate Monohydrate	$\text{Ca(BrO}_3)_2 \cdot \text{H}_2\text{O}$	313.90	White monoclinic crystals	-	>180[1]
Calcium Bromide	$\text{CaBr}_2$	199.89	White hygroscopic powder	730	-

Table 1: Physical Properties of Key Compounds

The significant difference in the solubility of **calcium bromate** and calcium bromide in water is the cornerstone of the purification strategy.

Temperature (°C)	Solubility of $\text{Ca}(\text{BrO}_3)_2$ (g/100 mL)	Solubility of $\text{CaBr}_2$ (g/100 mL)
0	~2.5 (estimated from curve)	125
20	230 <sup>[1]</sup>	143
100	~70 (estimated from curve)	312

Table 2: Solubility of **Calcium Bromate** and Calcium Bromide in Water

## Experimental Protocols

The following protocols provide a detailed methodology for the synthesis and purification of **calcium bromate**.

### Synthesis of Crude Calcium Bromate

This procedure outlines the initial reaction to produce a mixture of **calcium bromate** and calcium bromide.

Materials:

- Calcium Hydroxide ( $\text{Ca}(\text{OH})_2$ )
- Liquid Bromine ( $\text{Br}_2$ )
- Distilled Water

Equipment:

- Three-neck round-bottom flask
- Heating mantle with magnetic stirrer
- Dropping funnel
- Condenser

- Thermometer
- Buchner funnel and filter paper

Procedure:

- Prepare a suspension of calcium hydroxide in distilled water in the three-neck round-bottom flask. A typical concentration is a 10-15% (w/v) suspension.
- Heat the suspension to 70-80°C with vigorous stirring.
- Slowly add liquid bromine to the heated suspension via the dropping funnel over a period of 1-2 hours. The reaction is exothermic, and the addition rate should be controlled to maintain the temperature within the desired range.
- After the addition of bromine is complete, continue heating and stirring the mixture at 80-90°C for an additional 2-3 hours to ensure the complete disproportionation of the calcium hypobromite intermediate.
- Allow the reaction mixture to cool to room temperature.
- Filter the hot solution to remove any unreacted calcium hydroxide and other insoluble impurities. The resulting filtrate is a solution containing both **calcium bromate** and calcium bromide.

## Purification by Fractional Crystallization

This protocol leverages the differential solubility of **calcium bromate** and calcium bromide to isolate the desired product.

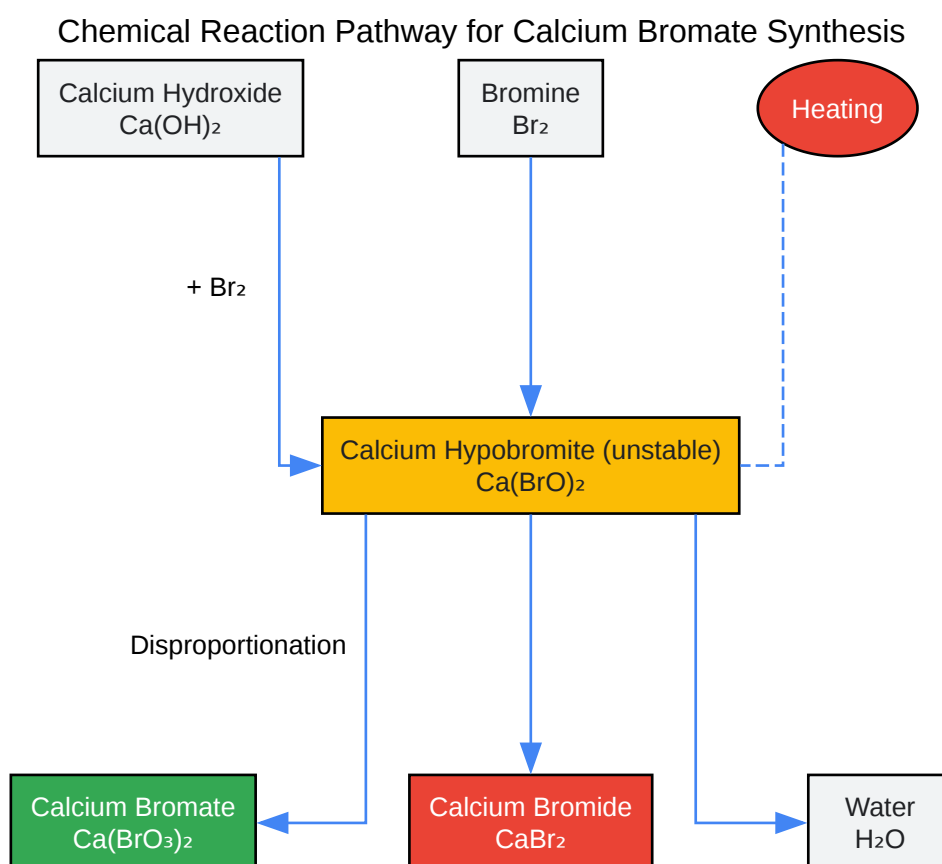
Procedure:

- Take the filtrate obtained from the synthesis step and concentrate it by heating to evaporate a portion of the water. The solution should be concentrated until signs of crystal formation are observed upon cooling a small sample.
- Slowly cool the concentrated solution to room temperature, and then further cool it in an ice bath (0-5°C).

- **Calcium bromate**, being less soluble at lower temperatures, will preferentially crystallize out of the solution.
- Collect the precipitated crystals by vacuum filtration using a Buchner funnel.
- Wash the crystals with a small amount of ice-cold distilled water to remove any adhering mother liquor rich in calcium bromide.
- For higher purity, the collected crystals can be recrystallized by dissolving them in a minimum amount of hot distilled water and then repeating the cooling and filtration process.
- Dry the purified **calcium bromate** crystals in an oven at 100-120°C to a constant weight. The final product is typically the monohydrate,  $\text{Ca}(\text{BrO}_3)_2 \cdot \text{H}_2\text{O}$ .

## Process Visualization

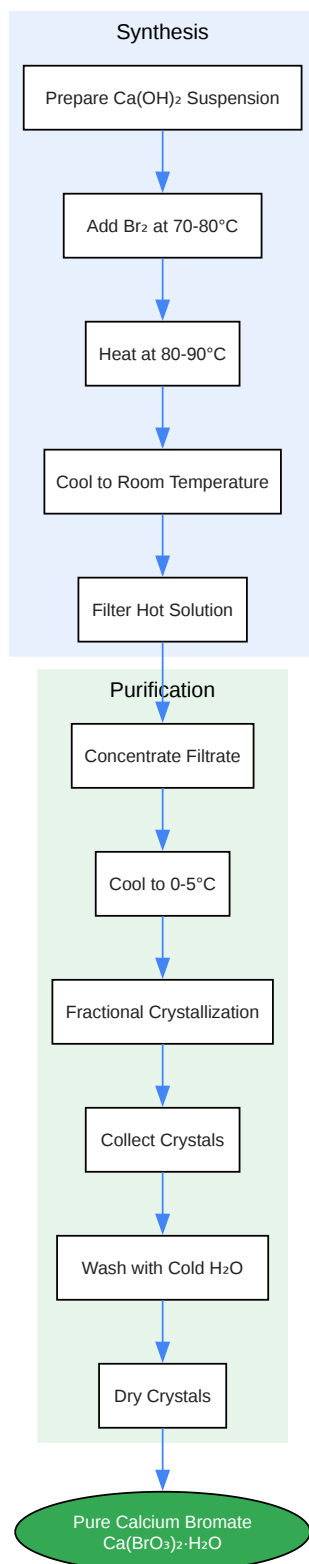
The following diagrams illustrate the chemical reaction pathway and the experimental workflow.



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Caption: Reaction pathway from calcium hydroxide and bromine to **calcium bromate**.

Experimental Workflow for Calcium Bromate Synthesis and Purification



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Caption: Step-by-step workflow for **calcium bromate** synthesis and purification.

## Safety Considerations

- **Bromine:** is highly toxic, corrosive, and has a high vapor pressure. All manipulations involving liquid bromine should be conducted in a well-ventilated fume hood with appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.
- **Calcium Hydroxide:** is a corrosive solid and can cause skin and eye irritation. Avoid inhalation of dust and direct contact.
- **Calcium Bromate:** is a strong oxidizing agent and can accelerate the combustion of other materials. It should be stored away from combustible materials.
- **Reaction:** The reaction between bromine and calcium hydroxide is exothermic. Proper temperature control is crucial to prevent uncontrolled boiling and release of bromine vapors.

## Conclusion

The synthesis of **calcium bromate** from calcium hydroxide and bromine is a feasible laboratory and industrial process. The main challenge lies in the effective separation of the desired product from the significant amount of calcium bromide byproduct. A carefully controlled fractional crystallization, based on the differential solubility of the two salts, is an effective method for purification. The protocols and data presented in this guide provide a solid foundation for researchers and professionals to produce high-purity **calcium bromate** for their specific applications.

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## References

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